

Navigating the Safe Disposal of Olomoucine II: A Procedural Guide

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Compound of Interest

Compound Name: *Olomoucine II*

Cat. No.: *B1233773*

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This document provides essential safety and logistical information for the proper disposal of **Olomoucine II**, a potent inhibitor of cyclin-dependent kinases (CDKs). Adherence to these procedures is critical to ensure personnel safety and environmental protection. **Olomoucine II** is an active pharmacological agent, and all waste containing this compound must be treated as hazardous chemical waste.

Chemical and Physical Properties of Olomoucine II

The following table summarizes key quantitative data for **Olomoucine II**, facilitating easy reference for handling and storage.

Property	Value	Citations
CAS Number	500735-47-7	[1][2][3]
Molecular Formula	C ₁₉ H ₂₆ N ₆ O ₂	[1][2][3]
Molecular Weight	~370.45 g/mol	[2][3]
Appearance	Solid powder	[2][4]
Purity	>98%	[2]
Solubility	DMSO (up to 100 mM), Methanol, Ethanol (1 mg/mL), Chloroform (50 mg/mL)	[1][2][4]
Storage Temperature	-20°C	[2][4]
Storage Conditions	Store under desiccating conditions, protect from light.	[2]

Standard Operating Procedure for Olomoucine II Disposal

Disposal of **Olomoucine II** and associated materials must be conducted in accordance with institutional and local regulations for hazardous waste. Never dispose of **Olomoucine II** down the drain or in regular solid waste.

Personal Protective Equipment (PPE)

Before handling **Olomoucine II** in any form (pure compound, solutions, or waste), ensure the following PPE is worn:

- Gloves: Nitrile or other chemically resistant gloves.
- Eye Protection: Safety glasses with side shields or chemical splash goggles.
- Lab Coat: A standard laboratory coat is required.

Waste Segregation and Collection

Proper segregation at the point of generation is crucial. Use dedicated, clearly labeled containers for each waste stream.

- Solid Waste:
 - Items: Includes expired or unused pure **Olomoucine II** powder, contaminated personal protective equipment (gloves, etc.), weigh boats, and pipette tips.
 - Procedure:
 - Carefully place all solid waste into a designated, sealable hazardous waste container lined with a heavy-duty plastic bag.
 - Ensure the container is clearly labeled "Hazardous Waste" and includes the chemical name "**Olomoucine II**."
- Liquid Waste:
 - Items: Includes solutions of **Olomoucine II** in solvents like DMSO or ethanol, and any rinsate from decontaminating glassware.
 - Procedure:
 - Pour liquid waste into a dedicated, leak-proof, and shatter-resistant hazardous liquid waste container suitable for organic solvents.
 - Do not mix with incompatible waste streams (e.g., aqueous waste, acidic or basic solutions).
 - Label the container "Hazardous Waste" and list all contents, including "**Olomoucine II**" and the specific solvent(s) with their approximate concentrations.
- Contaminated Sharps:
 - Items: Includes needles, syringes, or other sharp objects contaminated with **Olomoucine II**.
 - Procedure:

- Place all contaminated sharps directly into a designated, puncture-proof sharps container for chemically contaminated sharps.
- Label the container "Hazardous Waste - Sharps" and specify "**Olomoucine II.**"

Storage and Final Disposal

- Interim Storage: Store all sealed and labeled waste containers in a designated satellite accumulation area or a central hazardous waste storage facility. This area should be secure, well-ventilated, and have secondary containment.
- Final Disposal: Arrange for the collection of the waste by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor. The primary method for final disposal of such compounds is typically high-temperature incineration^[5].

Experimental Protocol: Spill Cleanup

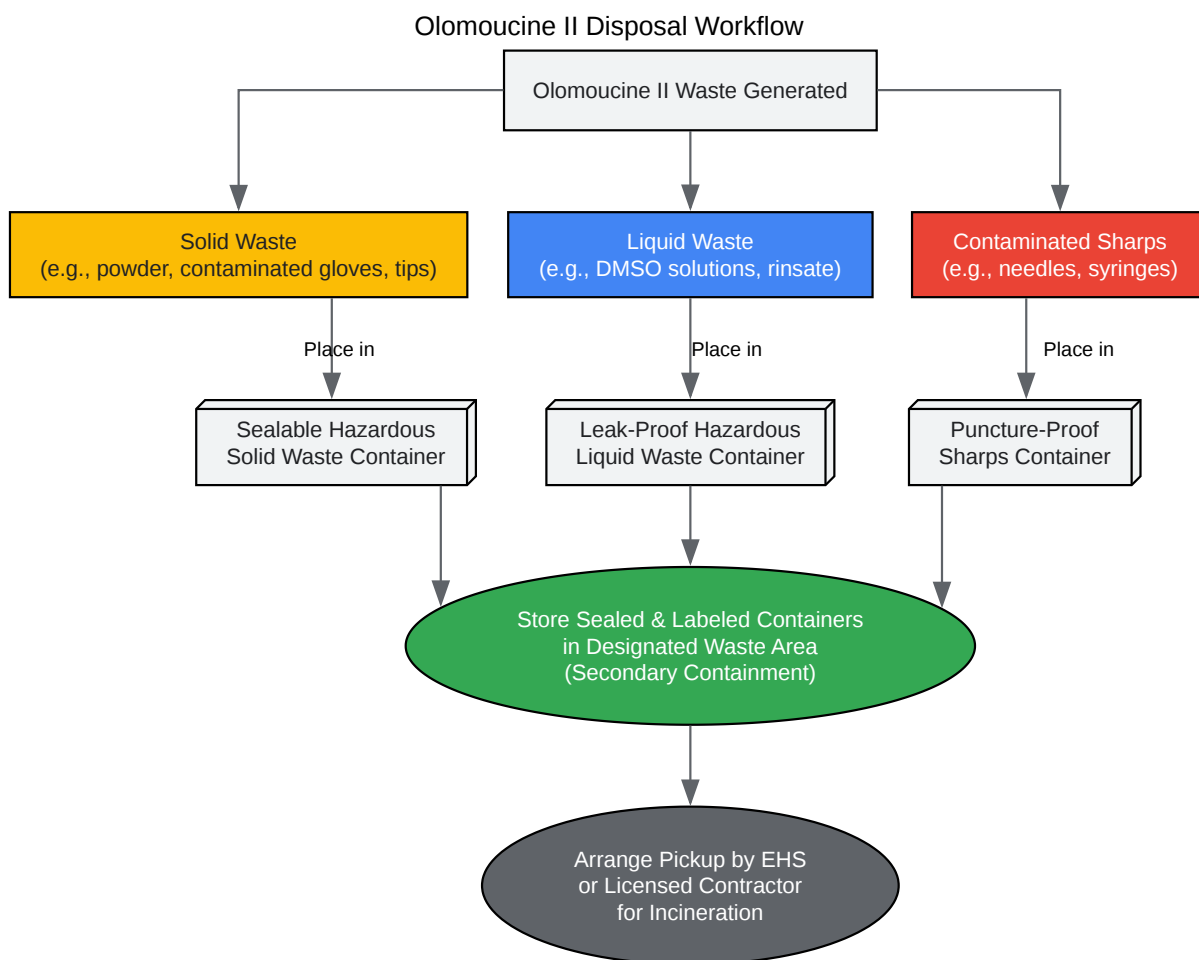
In the event of a spill, immediate and correct action is necessary to prevent exposure and contamination.

- Evacuate and Alert: Immediately alert others in the area and evacuate if the spill is large or in a poorly ventilated space. Post a warning sign.
- Don PPE: Wear appropriate PPE, including double gloves, a lab coat, and chemical splash goggles. For large spills of powder, respiratory protection may be necessary to avoid inhalation.
- Contain the Spill:
 - For Solid Powder: Gently cover the spill with a damp paper towel to avoid creating dust.
 - For Liquid Solutions: Cover the spill with an inert absorbent material (e.g., vermiculite, sand, or commercial absorbent pads), starting from the outside and working inward.
- Clean the Area:

- Carefully collect all contaminated materials (absorbent pads, paper towels) using forceps or a scoop.
- Place all cleanup materials into a designated hazardous waste container.
- Decontaminate the spill surface with a suitable solvent (e.g., ethanol), followed by a thorough cleaning with soap and water.
- Dispose of Waste: All materials used for cleanup must be disposed of as **Olomoucine II** hazardous solid waste.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of waste generated from working with **Olomoucine II**.



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Caption: Logical workflow for segregating and disposing of **Olomoucine II** waste streams.

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